

Comprehensive Characterization of 4-(3-Bromopropyl)morpholine Hydrobromide: A Multi-Technique Approach

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(3-Bromopropyl)morpholine hydrobromide

Cat. No.: B1342879

[Get Quote](#)

Abstract

This guide provides a comprehensive suite of analytical protocols for the definitive characterization of **4-(3-Bromopropyl)morpholine hydrobromide** (CAS: 88806-06-8), a key intermediate in pharmaceutical synthesis. We move beyond simple checklists, offering detailed, step-by-step methodologies grounded in the physicochemical nature of the molecule. The protocols for Nuclear Magnetic Resonance (NMR) Spectroscopy, Fourier-Transform Infrared (FT-IR) Spectroscopy, Mass Spectrometry (MS), High-Performance Liquid Chromatography (HPLC), and Elemental Analysis are designed to be self-validating. The causality behind experimental choices—from solvent selection to ionization methods—is explained to empower researchers to not only generate data but to fundamentally understand it. This document serves as a practical laboratory guide for ensuring the identity, purity, and structural integrity of this important compound.

Introduction: The Molecule in Focus

4-(3-Bromopropyl)morpholine hydrobromide is a bifunctional molecule featuring a tertiary amine (within the morpholine ring), an ether linkage, and an alkyl bromide. Its hydrobromide salt form enhances stability and water solubility, making it a common state for storage and handling.

Accurate characterization is paramount. Impurities, such as residual starting materials (e.g., morpholine, 1,3-dibromopropane) or byproducts from synthesis, can have significant downstream effects in multi-step drug development processes.[\[1\]](#)[\[2\]](#) The analytical workflow described herein provides orthogonal methods to build a complete, verifiable profile of the material's quality.

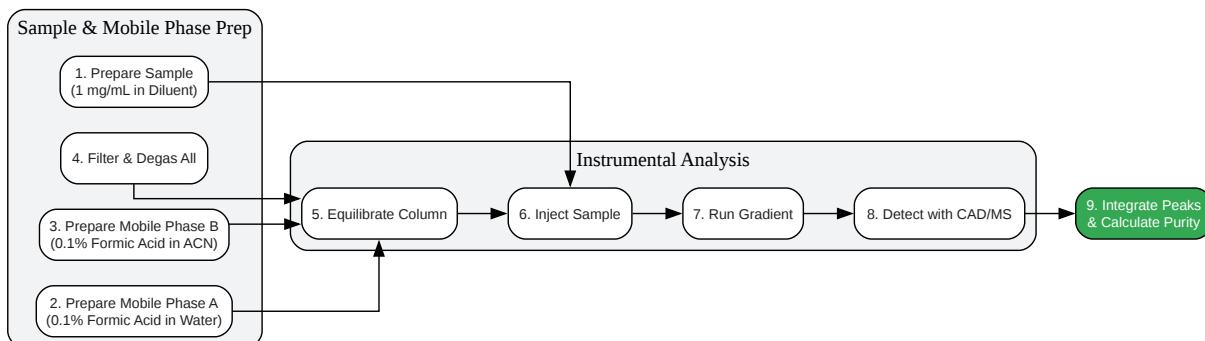
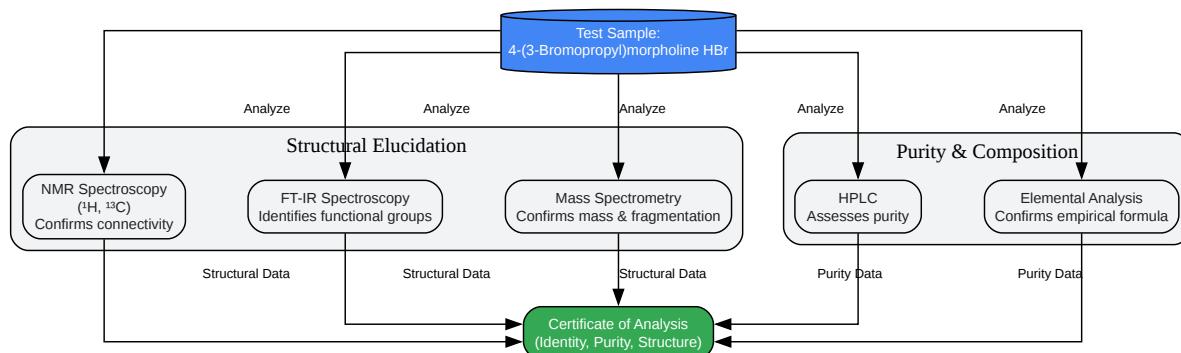
Physicochemical Properties

A summary of the key properties of **4-(3-Bromopropyl)morpholine hydrobromide** is essential for designing and interpreting analytical experiments.

Property	Value	Source
Chemical Formula	C ₇ H ₁₅ Br ₂ NO	[3]
Molecular Weight	289.01 g/mol	[3]
CAS Number	88806-06-8	[3] [4]
Structure	4-(3-Bromopropyl)morpholine cation with a bromide counter-ion	-
Appearance	Typically an off-white to pale yellow solid	General Knowledge

The Characterization Workflow: An Integrated Strategy

A robust characterization relies on the convergence of data from multiple, independent techniques. Each method provides a unique piece of the puzzle—structure, functional groups, elemental composition, and purity. The following diagram illustrates the logical flow for a comprehensive analysis.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-(3-Bromopropyl)morpholine | CAS#:125422-83-5 | Chemsra [chemsra.com]
- 2. 4-(3-Chloropropyl)morpholine synthesis - chemicalbook [chemicalbook.com]
- 3. arctomsci.com [arctomsci.com]
- 4. chemuniverse.com [chemuniverse.com]
- To cite this document: BenchChem. [Comprehensive Characterization of 4-(3-Bromopropyl)morpholine Hydrobromide: A Multi-Technique Approach]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1342879#analytical-methods-for-4-3-bromopropyl-morpholine-hydrobromide-characterization]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com